

O-Arachidonoyl glycidol solubility in different solvents

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Compound of Interest

Compound Name: O-Arachidonoyl glycidol

Cat. No.: B10767170

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An In-Depth Technical Guide to the Solubility of O-Arachidonoyl Glycidol

For researchers, scientists, and professionals in drug development, understanding the physicochemical properties of bioactive lipids is paramount. **O-Arachidonoyl glycidol**, a critical analog of the endocannabinoid 2-arachidonoylglycerol (2-AG), serves as a valuable tool in studying the endocannabinoid system by inhibiting key hydrolytic enzymes.^{[1][2][3]} This technical guide provides a comprehensive overview of the solubility of **O-Arachidonoyl glycidol** in various solvents, details common experimental methodologies for solubility determination, and illustrates its relevant biological pathway and experimental workflows.

O-Arachidonoyl Glycidol: An Overview

O-Arachidonoyl glycidol (5Z,8Z,11Z,14Z-eicosatetraenoic acid, oxiranylmethyl ester) is an analog of 2-AG that demonstrates inhibitory activity against monoacylglycerol lipase (MAGL) and fatty acid amide hydrolase (FAAH).^{[1][4]} By blocking these enzymes, it prevents the breakdown of endocannabinoids like 2-AG and anandamide, making it a crucial pharmacological tool for research into neurodegenerative diseases, pain, and inflammation.^[4]

Solubility Data

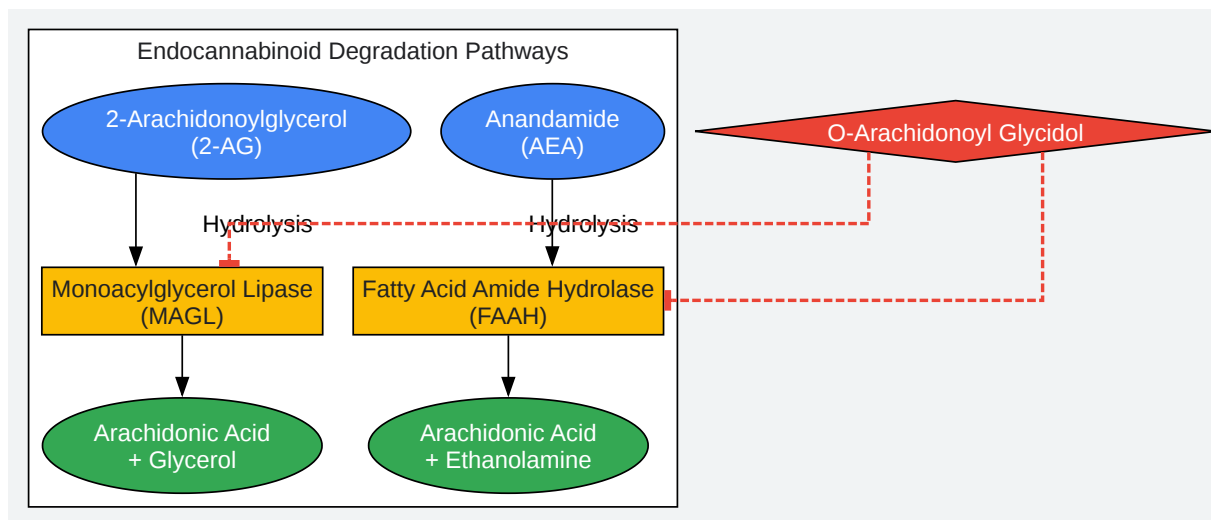
The solubility of **O-Arachidonoyl glycidol** has been determined in several common organic solvents. This data is essential for preparing stock solutions and conducting in vitro and in vivo experiments. The quantitative solubility data is summarized in the table below.

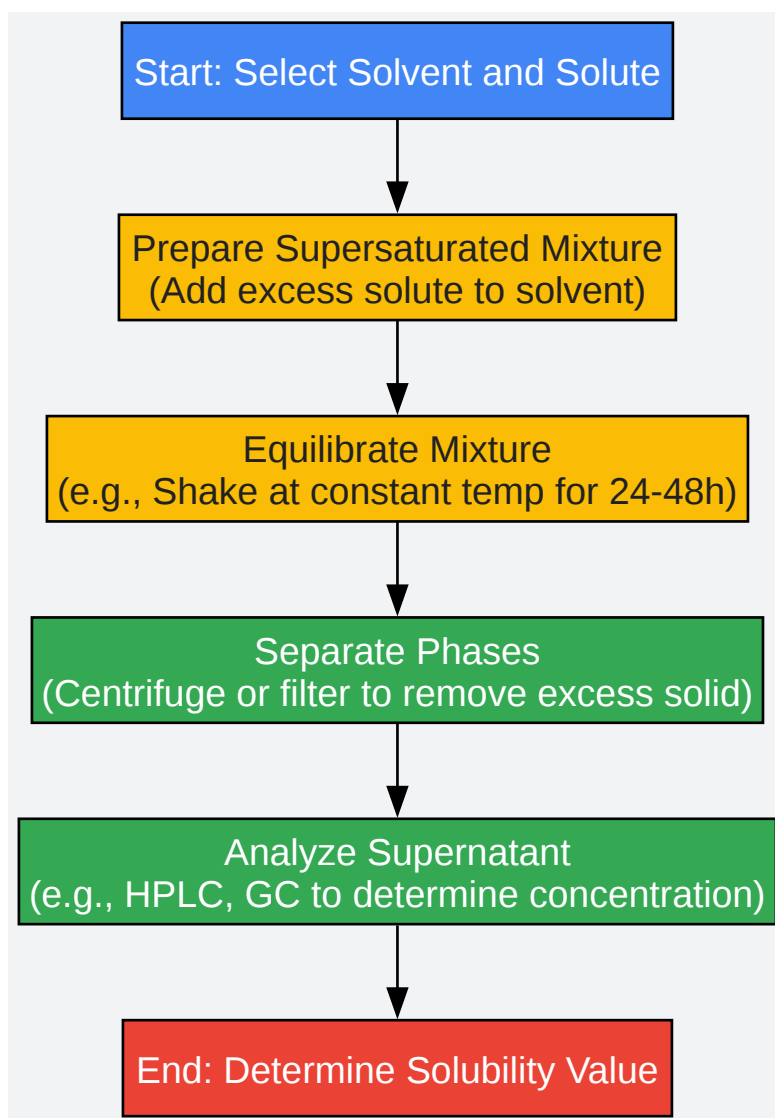
Solvent	Solubility
Ethanol	50 mg/ml
Dimethylformamide (DMF)	20 mg/ml
Dimethyl sulfoxide (DMSO)	20 mg/ml
(Data sourced from Cayman Chemical and Neta Scientific)[1][4]	

It is important to note that for many lipids, including **O-Arachidonoyl glycidol**, solubility in aqueous buffers is limited.[5] To achieve maximum solubility in an aqueous medium, it is often recommended to first dissolve the compound in an organic solvent like DMSO or ethanol and then perform a serial dilution into the aqueous buffer of choice.[5]

Biological Pathway Inhibition

O-Arachidonoyl glycidol exerts its biological effects by inhibiting the enzymes responsible for the degradation of endocannabinoids. The diagram below illustrates this inhibitory action.





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